

Health and safety data for isooctyl acrylate handling

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Isooctyl acrylate

Cat. No.: B1210171

[Get Quote](#)

An In-depth Technical Guide to the Health and Safety of Isooctyl Acrylate

This guide provides comprehensive health and safety information for the handling of **isooctyl acrylate**, intended for researchers, scientists, and professionals in drug development and other scientific fields. The information is compiled from safety data sheets and chemical databases.

Chemical Identification

Identifier	Value
Chemical Name	Isooctyl acrylate
Synonyms	2-ethylhexyl acrylate, Acrylic acid 2-ethylhexyl ester
CAS Number	103-11-7
EC Number	203-080-7
Molecular Formula	C ₁₁ H ₂₀ O ₂
Molecular Weight	184.28 g/mol

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **isooctyl acrylate**.

Property	Value
Physical State	Liquid
Appearance	Colorless
Odor	Ester-like
Odor Threshold	0.0053 ppm
pH	No data available
Melting Point	-90 °C (-130 °F)
Boiling Point	214-218 °C (417-424 °F)
Flash Point	86 °C (187 °F) - closed cup
Evaporation Rate	0.05 (butyl acetate = 1)
Vapor Pressure	0.14 hPa at 20 °C (68 °F)
Vapor Density	6.36 (Air = 1.0)
Relative Density	0.880 - 0.886 g/cm ³ at 20 °C (68 °F)
Water Solubility	0.1 g/L at 20 °C (68 °F)
Auto-ignition Temperature	245 °C (473 °F)

Toxicological Data

This section details the toxicological profile of **isooctyl acrylate** based on animal studies and other assessments.

Endpoint	Route	Species	Value	Classification
Acute Toxicity	Oral	Rat	LD50: 4,430 - 8,300 mg/kg	Not classified
Acute Toxicity	Inhalation	Rat	LC50: > 1.13 mg/L (6 h)	Not classified
Acute Toxicity	Dermal	Rabbit	LD50: 7,520 - 8,500 mg/kg	Not classified
Skin Corrosion/Irritation	Dermal	Rabbit	Irritating to skin	Category 2
Serious Eye Damage/Irritation	Eye	Rabbit	Irritating to eyes	Category 2A
Respiratory Sensitization	Inhalation	-	May cause allergy or asthma symptoms	Category 1
Skin Sensitization	Dermal	Guinea pig	May cause an allergic skin reaction	Category 1
Germ Cell Mutagenicity	-	-	Not classified	Not suspected
Carcinogenicity	-	IARC, NTP, OSHA	Not classified	Not classifiable
Reproductive Toxicity	-	-	Not classified	No evidence
STOT - Single Exposure	Inhalation	-	May cause respiratory irritation	Category 3
STOT - Repeated Exposure	-	-	Not classified	No evidence

Aspiration	-	-	Not classified	No evidence
Hazard				

STOT: Specific Target Organ Toxicity

Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed above typically follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). While the specific study reports are not publicly available, the methodologies can be summarized as follows:

- **Acute Oral Toxicity (OECD Guideline 401/420/423):** This test involves the administration of the substance in graduated doses to several groups of experimental animals (typically rats). The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50 value is then calculated, representing the statistically estimated dose that would be lethal to 50% of the animal population.
- **Acute Dermal Toxicity (OECD Guideline 402):** The substance is applied to a shaved area of the skin of an animal (typically a rabbit or rat) for 24 hours. The dose required to cause death in 50% of the animals (LD50) is determined.
- **Acute Inhalation Toxicity (OECD Guideline 403):** Animals (typically rats) are exposed to the substance as a vapor, dust, or aerosol in an inhalation chamber for a specified period (e.g., 4 or 6 hours). The concentration that is lethal to 50% of the animals (LC50) is determined.
- **Skin Irritation/Corrosion (OECD Guideline 404):** A small amount of the substance is applied to the shaved skin of an animal (usually a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals. The severity of the reaction is scored to determine the irritation potential.
- **Eye Irritation/Corrosion (OECD Guideline 405):** The substance is instilled into one eye of an animal (usually a rabbit), with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals.

- **Skin Sensitization (OECD Guideline 406/429):** The most common method is the Guinea Pig Maximization Test (GPMT) or the Local Lymph Node Assay (LLNA). These tests determine if a substance can induce an allergic response after initial exposure. The GPMT involves intradermal injection and topical application, while the LLNA measures lymphocyte proliferation in the lymph nodes draining the application site.

Hazard Identification and Control

The primary hazards associated with **isooctyl acrylate** are skin, eye, and respiratory irritation, as well as the potential for allergic sensitization. The following diagram illustrates the logical workflow for handling this chemical safely.

Figure 1: Hazard control workflow for **isooctyl acrylate**.

Exposure Controls and Personal Protection

- **Engineering Controls:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to maintain exposure levels below recommended limits. Eyewash stations and safety showers must be readily accessible.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles or a face shield (ANSI Z87.1 standard).
 - **Skin Protection:** Use chemically resistant gloves (e.g., nitrile rubber, neoprene). A lab coat, apron, or coveralls should be worn to prevent skin contact.
 - **Respiratory Protection:** If ventilation is inadequate or if working with aerosols, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation or an allergic

reaction develops.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Firefighting and Explosion Data

Property	Value
Flammability	Flammable liquid and vapor
Upper Flammability Limit (UFL)	6.0 % (v)
Lower Flammability Limit (LFL)	0.7 % (v)
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO ₂), alcohol-resistant foam, water spray
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.
Hazardous Combustion Products	Carbon oxides (CO, CO ₂)
Special Firefighting Procedures	Wear self-contained breathing apparatus (SCBA) and full protective gear. Use water spray to cool fire-exposed containers.

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mists. Use only in a well-ventilated area or under a fume hood. Wash hands thoroughly after handling.
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from heat, sparks, and open flames. Keep away from oxidizing agents and sources of ignition. The substance can polymerize if not properly inhibited; check inhibitor levels periodically.

Ecological Information

Endpoint	Species	Duration	Value
Toxicity to fish	Rainbow trout (Oncorhynchus mykiss)	96 h	LC50: 1.81 mg/L
Toxicity to daphnia	Daphnia magna (Water flea)	48 h	EC50: 3.85 mg/L
Toxicity to algae	Green algae (Desmodesmus subspicatus)	72 h	EC50: 1.71 mg/L
Persistence and Degradability	-	-	Readily biodegradable
Bioaccumulative Potential	-	-	No significant bioaccumulation is expected
Mobility in Soil	-	-	No data available

- To cite this document: BenchChem. [Health and safety data for isooctyl acrylate handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1210171#health-and-safety-data-for-isooctyl-acrylate-handling\]](https://www.benchchem.com/product/b1210171#health-and-safety-data-for-isooctyl-acrylate-handling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com